

GC-MS Method for the Determination of Orphenadrine Using Orphenadrine-d3

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Compound of Interest

Compound Name: Orphenadrine-d3

Cat. No.: B12401704

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the quantitative determination of orphenadrine in biological matrices, such as plasma and urine, using Gas Chromatography-Mass Spectrometry (GC-MS) with **orphenadrine-d3** as an internal standard. The method is sensitive, specific, and suitable for pharmacokinetic studies, toxicological screening, and clinical monitoring.

Introduction

Orphenadrine is a skeletal muscle relaxant and antihistamine used to treat muscle spasms and pain. Accurate and reliable quantification of orphenadrine in biological samples is crucial for understanding its pharmacokinetics and for clinical and forensic toxicology. This application note describes a robust GC-MS method that employs a stable isotope-labeled internal standard, **orphenadrine-d3**, to ensure high accuracy and precision by correcting for matrix effects and variations during sample preparation and analysis.

Experimental Protocols

Materials and Reagents

- Orphenadrine citrate (reference standard)

- **Orphenadrine-d3** (internal standard)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Ethyl acetate (GC grade)
- Deionized water
- Biological matrix (e.g., human plasma, urine)

Sample Preparation (Liquid-Liquid Extraction)

- **Sample Aliquoting:** Pipette 1 mL of the biological sample (plasma or urine) into a 15 mL glass centrifuge tube.
- **Internal Standard Spiking:** Add 100 μ L of the **orphenadrine-d3** internal standard working solution (e.g., 1 μ g/mL in methanol) to each sample, calibrator, and quality control sample, except for the blank matrix.
- **Alkalinization:** Add 200 μ L of 1 M Sodium Hydroxide (NaOH) to each tube to adjust the pH to approximately 9-10. Vortex for 30 seconds.
- **Extraction:** Add 5 mL of ethyl acetate to each tube. Cap and vortex for 2 minutes.
- **Centrifugation:** Centrifuge the tubes at 4000 rpm for 10 minutes to separate the organic and aqueous layers.
- **Solvent Transfer:** Carefully transfer the upper organic layer (ethyl acetate) to a clean glass tube.
- **Evaporation:** Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.

- Reconstitution: Reconstitute the dried residue in 100 μ L of ethyl acetate. Vortex for 30 seconds.
- Transfer: Transfer the reconstituted sample to a GC-MS autosampler vial with a micro-insert for analysis.

GC-MS Instrumentation and Conditions

- Gas Chromatograph: Agilent 7890B GC System or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- GC Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent.
- Injector: Splitless mode.
- Injector Temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature: 100°C, hold for 1 minute.
 - Ramp: 20°C/min to 280°C.
 - Hold: 5 minutes at 280°C.
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- MSD Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Selected Ion Monitoring (SIM).
- Ions to be Monitored (Example):

- Orphenadrine: m/z 58, 182, 269
- **Orphenadrine-d3**: m/z 61, 185, 272
- Note: The selection of quantifier and qualifier ions should be based on their specificity and abundance.

Quantitative Data Summary

The following tables summarize the expected performance characteristics of this method.

Table 1: Calibration Curve and Linearity

Parameter	Value
Calibration Range	1 - 500 ng/mL
Correlation Coefficient (r^2)	> 0.995
Linearity	Linear

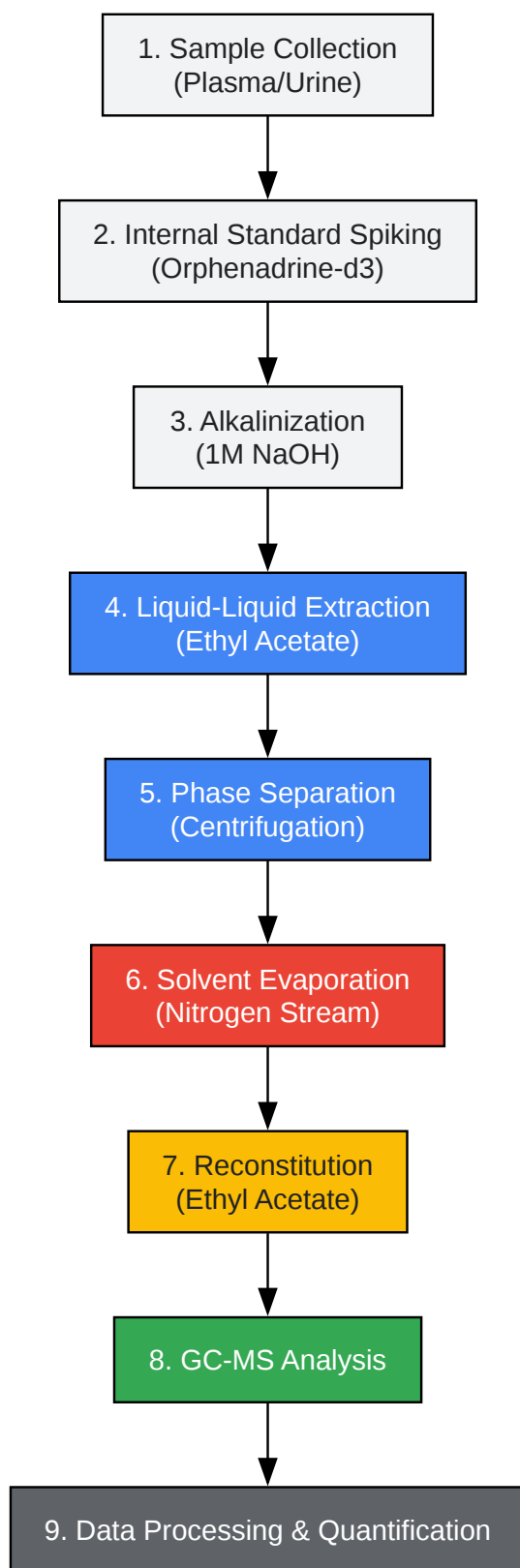
Table 2: Precision and Accuracy

Quality Control (QC) Level	Concentration (ng/mL)	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (%)
Low QC	5	< 10%	< 15%	85 - 115%
Medium QC	50	< 10%	< 15%	85 - 115%
High QC	400	< 10%	< 15%	85 - 115%

Table 3: Sensitivity and Recovery

Parameter	Value
Limit of Detection (LOD)	0.5 ng/mL
Limit of Quantification (LOQ)	1 ng/mL
Extraction Recovery	> 85%

Visualization



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Caption: Workflow for the GC-MS determination of Orphenadrine.

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